

## Commercial availability and suppliers of Hex-5ynehydrazide

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# Hex-5-ynehydrazide: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Hex-5-ynehydrazide** (CAS 4230-19-7), a bifunctional chemical probe essential for advanced research in chemical biology, proteomics, and drug development. This document outlines its commercial availability, key technical specifications, and detailed protocols for its application in glycoprotein labeling and subsequent analysis.

## **Commercial Availability and Key Suppliers**

**Hex-5-ynehydrazide** is readily available from a range of specialized chemical suppliers. Researchers can procure this reagent from established vendors, ensuring a reliable supply for ongoing research projects. The table below summarizes the key suppliers and their product specifications.



Supplier	Catalog Number	Purity	Additional Notes
Ambeed	4230-19-7	Not specified	Provides basic safety and property data.
BIOZOL	CBS-EAA23019	Not specified	Distributes products from Biosynth.
BLD Pharmatech	BD01090108	≥95%	-
MedchemExpress	HY-W840196	Not specified	Describes the compound as a bifunctional linker.

### **Technical Data**

A comprehensive summary of the key quantitative data for **Hex-5-ynehydrazide** is provided in the table below. This information is critical for experimental planning, including reaction stoichiometry and analytical characterization.

Property	Value	Source
CAS Number	4230-19-7	Ambeed, BIOZOL, MedchemExpress
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> O	Ambeed
Molecular Weight	126.16 g/mol	Ambeed
SMILES	C#CCCC(=O)NN	Ambeed
MDL Number	MFCD30086466	Ambeed

## **Core Applications and Experimental Protocols**

**Hex-5-ynehydrazide** is a versatile tool for the chemical labeling of biomolecules. Its bifunctional nature, possessing a hydrazide group and a terminal alkyne, allows for a two-step ligation strategy. The hydrazide moiety reacts with aldehydes or ketones to form a stable hydrazone bond, while the alkyne group is available for subsequent copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."



A primary application for **Hex-5-ynehydrazide** is the selective labeling of glycoproteins. The carbohydrate moieties of glycoproteins can be oxidized to generate aldehyde groups, which then serve as reactive handles for conjugation with the hydrazide.

## **Experimental Protocol: Labeling of Glycoproteins with Hex-5-ynehydrazide**

This protocol details the steps for the chemical labeling of glycoproteins using **Hex-5-ynehydrazide**, followed by a click chemistry reaction for the attachment of a reporter molecule (e.g., a fluorophore or biotin).

#### Materials:

- Glycoprotein sample (e.g., purified antibody, cell lysate)
- Sodium meta-periodate (NaIO<sub>4</sub>)
- Hex-5-ynehydrazide (CAS 4230-19-7)
- Aniline
- Azide-functionalized reporter tag (e.g., Azide-PEG4-Biotin, Azide-Fluorophore)
- Copper(II) sulfate (CuSO<sub>4</sub>)
- · Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Reaction buffers (e.g., PBS, sodium acetate buffer)
- Desalting columns

#### Procedure:

Step 1: Generation of Aldehyde Groups on Glycoproteins



- Prepare the glycoprotein solution in an appropriate buffer (e.g., 0.1 M sodium acetate, pH 5.5).
- Add a freshly prepared solution of sodium meta-periodate to the glycoprotein solution to a final concentration of 1-10 mM.
- Incubate the reaction on ice for 15-30 minutes, protected from light.
- Quench the reaction by adding glycerol to a final concentration of 10-20 mM and incubate on ice for 5 minutes.
- Remove excess periodate and quenching agent by passing the solution through a desalting column equilibrated with the reaction buffer.

#### Step 2: Hydrazone Formation with Hex-5-ynehydrazide

- To the oxidized glycoprotein solution, add Hex-5-ynehydrazide to a final concentration of 5-10 mM.
- Add aniline to a final concentration of 10 mM to catalyze the reaction.
- Incubate the reaction for 2-4 hours at room temperature or overnight at 4°C.
- Remove excess **Hex-5-ynehydrazide** and aniline using a desalting column.

#### Step 3: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

- Prepare a stock solution of the azide-functionalized reporter tag in a suitable solvent (e.g., DMSO or water).
- In a separate tube, premix CuSO<sub>4</sub> and THPTA in a 1:5 molar ratio in water.
- Add the azide-functionalized reporter tag to the alkyne-labeled glycoprotein solution.
- Add the premixed CuSO<sub>4</sub>/THPTA solution to the reaction mixture.
- Initiate the click reaction by adding a fresh solution of sodium ascorbate.

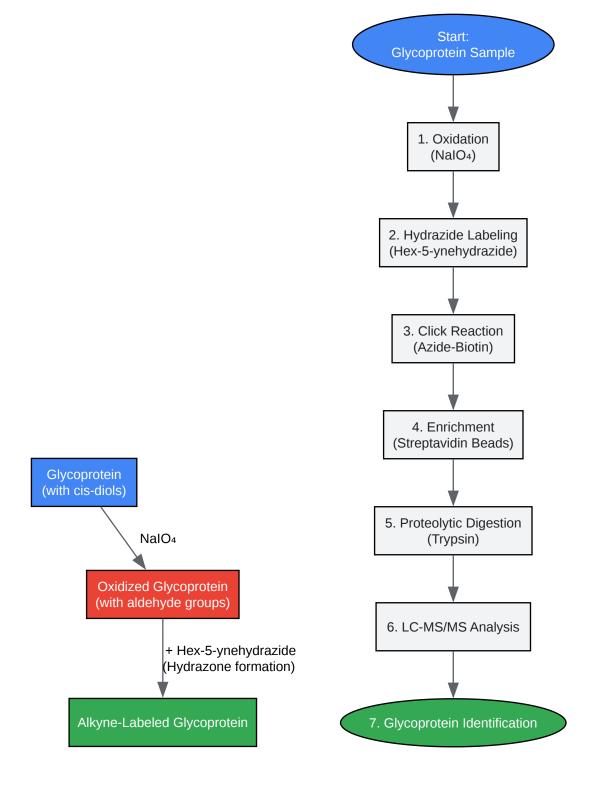


- Incubate the reaction for 1-2 hours at room temperature.
- The labeled glycoprotein can now be purified and used in downstream applications.

## Visualizing the Workflow: From Labeling to Analysis

The following diagrams illustrate the key chemical reactions and the overall experimental workflow for the identification of glycoproteins using **Hex-5-ynehydrazide**.





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